

# Isooctyl Acrylate (CAS No. 29590-42-9): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Isooctyl acrylate*

Cat. No.: *B7801725*

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This technical guide provides a detailed overview of **isooctyl acrylate** (CAS No. 29590-42-9), a versatile monomer widely utilized in the synthesis of polymers for a variety of applications, including pressure-sensitive adhesives, coatings, and sealants. This document outlines its core physicochemical properties, detailed experimental protocols for its analysis and polymerization, and key safety and handling information.

## Core Technical Data

The properties of **isooctyl acrylate** are summarized in the tables below, providing a comprehensive look at its physical, chemical, and safety characteristics.

## General and Physical Properties

Property	Value	Reference
CAS Number	29590-42-9	[1][2]
Molecular Formula	C <sub>11</sub> H <sub>20</sub> O <sub>2</sub>	[1][2]
Molecular Weight	184.28 g/mol	[1][2]
Appearance	Clear, colorless liquid	[1]
Odor	Mild, characteristic	[1]
Density	0.86 - 0.88 g/cm <sup>3</sup> at 20-25°C	[1][3]
Boiling Point	198°C	[1]
125°C at 20 mmHg		
Melting Point	-65°C to < -90°C	[1][4]
Flash Point	75 - 91°C (closed cup)	[1][3]
Vapor Pressure	0.15 mmHg at 25°C	[1]
Solubility in Water	Insoluble	[1]
Refractive Index	1.436 - 1.437 at 20°C	[1]
Viscosity	5.5 mPa·s at 25°C	[1]

## Specifications and Impurities

Parameter	Typical Specification
Purity (Assay)	>90% - ≥ 99.5%
Inhibitor (MEHQ)	75 - 125 ppm
Water Content	≤ 0.1%
Acidity (as Acrylic Acid)	≤ 0.01%
Color (APHA)	≤ 10

## Experimental Protocols

Detailed methodologies for key experiments involving **isooctyl acrylate** are provided below.

## Determination of Purity by Gas Chromatography (GC)

This method is utilized to determine the area percent purity of **isooctyl acrylate** and to identify and quantify any impurities.

Methodology:

- Instrument: Gas chromatograph equipped with a Flame Ionization Detector (FID).[5]
- Column: A non-polar capillary column, such as a DB-1 or equivalent (30 m x 0.25 mm ID, 0.25  $\mu$ m film thickness), is suitable for separating **isooctyl acrylate** from potential impurities like isooctanol and other acrylate esters.[5]
- Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).[5]
- Temperatures:
  - Injector Temperature: 250°C.[5]
  - Detector Temperature: 280°C.[5]
  - Oven Temperature Program: Initial Temperature: 80°C, hold for 2 minutes. Ramp: 10°C/minute to 250°C. Final Hold: Hold at 250°C for 5 minutes.[5]
- Sample Preparation: Dilute the **isooctyl acrylate** sample in a suitable solvent such as acetone or methylene chloride to a concentration of approximately 1 mg/mL.[5]
- Injection Volume: 1  $\mu$ L.[5]
- Quantification: The purity is calculated based on the area percent of the **isooctyl acrylate** peak relative to the total area of all peaks in the chromatogram.[5]

## Synthesis of Isooctyl Acrylate via Esterification

This protocol outlines a laboratory-scale synthesis of **isooctyl acrylate**.

Materials:

- Acrylic acid
- Isooctanol
- Water-soluble acid catalyst (e.g., sulfuric acid)
- Polymerization inhibitor (e.g., hydroquinone)
- Three-neck round-bottom flask equipped with a mechanical stirrer, thermometer, and a distillation setup (e.g., Dean-Stark apparatus)
- Heating mantle
- Vacuum source

Procedure:

- Charge the reaction flask with the polymerization inhibitor, acrylic acid, and isooctanol.[2]
- Begin stirring the mixture to ensure homogeneity.[2]
- Slowly add the acid catalyst to the mixture while stirring.[2]
- Assemble the distillation apparatus and begin heating the mixture.
- Gradually increase the temperature while applying a vacuum to facilitate the removal of water produced during the esterification. A multi-stage process can be effective:
  - Stage 1: Heat to 88-92 °C under a vacuum of -38.0 to -43.0 kPa.[2]
  - Stage 2: Increase temperature to 95.0-97.5 °C and vacuum to -53.0 to -58.0 kPa.[2]
  - Stage 3: Increase temperature to 103.0-107.0 °C and vacuum to -70.0 to -72.5 kPa.[2]
- Monitor the reaction by collecting the water in the distillation receiver. The reaction is considered complete when water is no longer produced.
- Cool the crude product mixture to room temperature.[2]

- Transfer the mixture to a separatory funnel and wash sequentially with a sodium bicarbonate solution (to neutralize the acid catalyst) and then with brine or deionized water to remove impurities.
- Dry the organic layer over an anhydrous salt (e.g., magnesium sulfate), filter, and purify by vacuum distillation to obtain pure **isooctyl acrylate**.

## Solution Polymerization for Pressure-Sensitive Adhesive (PSA) Synthesis

This protocol describes the synthesis of a solvent-based acrylic PSA.

Materials:

- **Isooctyl acrylate** (IOA)
- Methyl methacrylate (MMA)
- Acrylic acid (AA)
- Ethyl acetate (solvent)
- Azobisisobutyronitrile (AIBN) (initiator)
- Nitrogen gas supply
- Reaction vessel with reflux condenser, mechanical stirrer, and nitrogen inlet

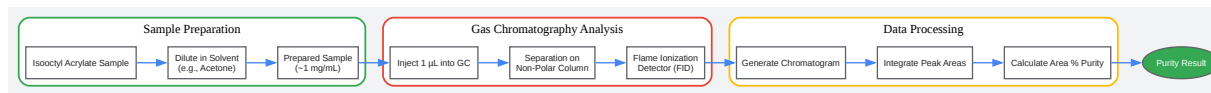
Procedure:

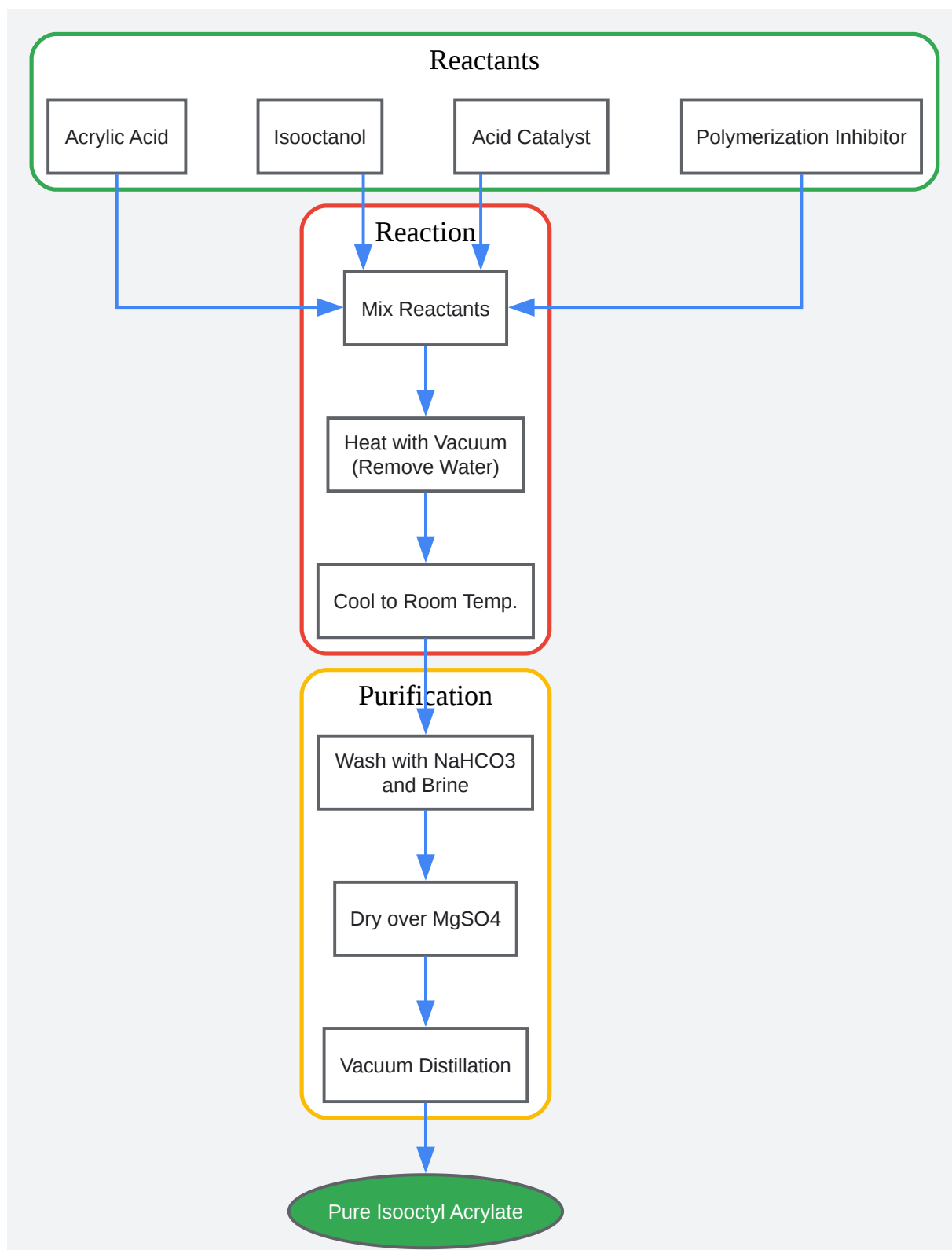
- **Reactor Setup:** Assemble the reaction vessel and purge with nitrogen for 15-20 minutes to create an inert atmosphere.[\[1\]](#)
- **Monomer Mixture Preparation:** In a separate beaker, prepare a mixture of the monomers: IOA (e.g., 70 parts by weight), MMA (e.g., 25 parts by weight), and AA (e.g., 5 parts by weight).[\[1\]](#)
- **Initiator Solution:** Dissolve AIBN (e.g., 0.5 parts by weight) in a portion of the ethyl acetate.[\[1\]](#)

- Reaction Initiation: Add half of the ethyl acetate to the reaction vessel and heat to reflux (approximately 77°C).[1]
- Monomer Feed: Slowly add the monomer mixture and the initiator solution to the reaction vessel over a period of 2-3 hours while maintaining a gentle reflux and constant stirring.[1]
- Polymerization: After the addition is complete, continue the reaction for another 4-6 hours to ensure high monomer conversion.[1]
- Cooling and Characterization: Cool the resulting polymer solution to room temperature. The PSA can then be characterized for its viscosity, solid content, molecular weight, and adhesive properties (peel, tack, shear).[1]

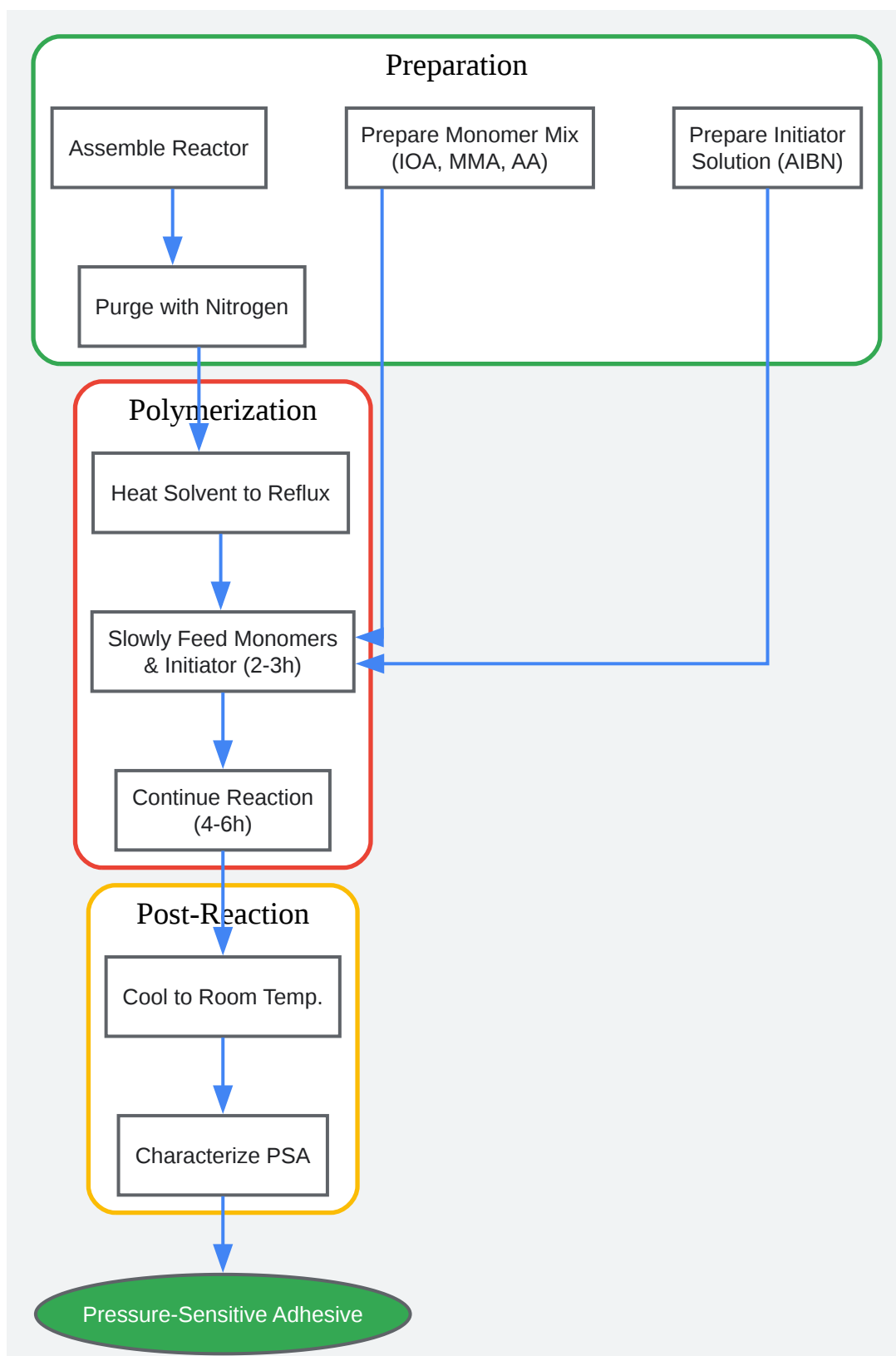
## Visualized Workflows and Pathways

The following diagrams illustrate key experimental and logical workflows related to **isooctyl acrylate**.









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## References

- 1. benchchem.com [benchchem.com]
- 2. Isooctyl Acrylate|CAS 29590-42-9|High-Purity Reagent [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
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